

Bedaquiline: A Technical Guide to its Discovery, Development, and Labeled Forms

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Compound of Interest

Compound Name: (aS,bS)-rel-Bedaquiline-d6

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Bedaquiline, marketed under the brand name Sirturo, represents a significant breakthrough in the fight against multidrug-resistant tuberculosis (MDR-TB), being the first new TB drug with a novel mechanism of action to be approved in over 40 years.^{[1][2][3]} Discovered by a team at Janssen Pharmaceutica, it targets the proton pump of mycobacterial ATP synthase, a crucial enzyme for the energy supply of Mycobacterium tuberculosis.^{[1][4][5]} This document provides an in-depth technical overview of the discovery, development, and synthesis of Bedaquiline and its labeled forms, intended for researchers and professionals in the field of drug development. It includes a compilation of key quantitative data, detailed experimental protocols, and visualizations of relevant pathways and workflows.

Discovery and Development

The journey of Bedaquiline's development was a lengthy one, spanning nearly two decades of research and clinical trials.^[6] It was first described in 2004 at the Interscience Conference on Antimicrobial Agents and Chemotherapy (ICAAC) meeting after being in development for over seven years.^[1] The discovery process involved screening thousands of compounds to identify

one that effectively blocked ATP synthase, the power source of the TB bacterium.[3] This initial lead was then chemically refined to produce the highly effective Bedaquiline.[3]

Bedaquiline received accelerated approval from the U.S. Food and Drug Administration (FDA) in 2012 for the treatment of MDR-TB as part of a combination therapy.[1][4][7] This was followed by conditional approval in the European Union in 2014.[6] The World Health Organization (WHO) has included Bedaquiline on its List of Essential Medicines.[1]

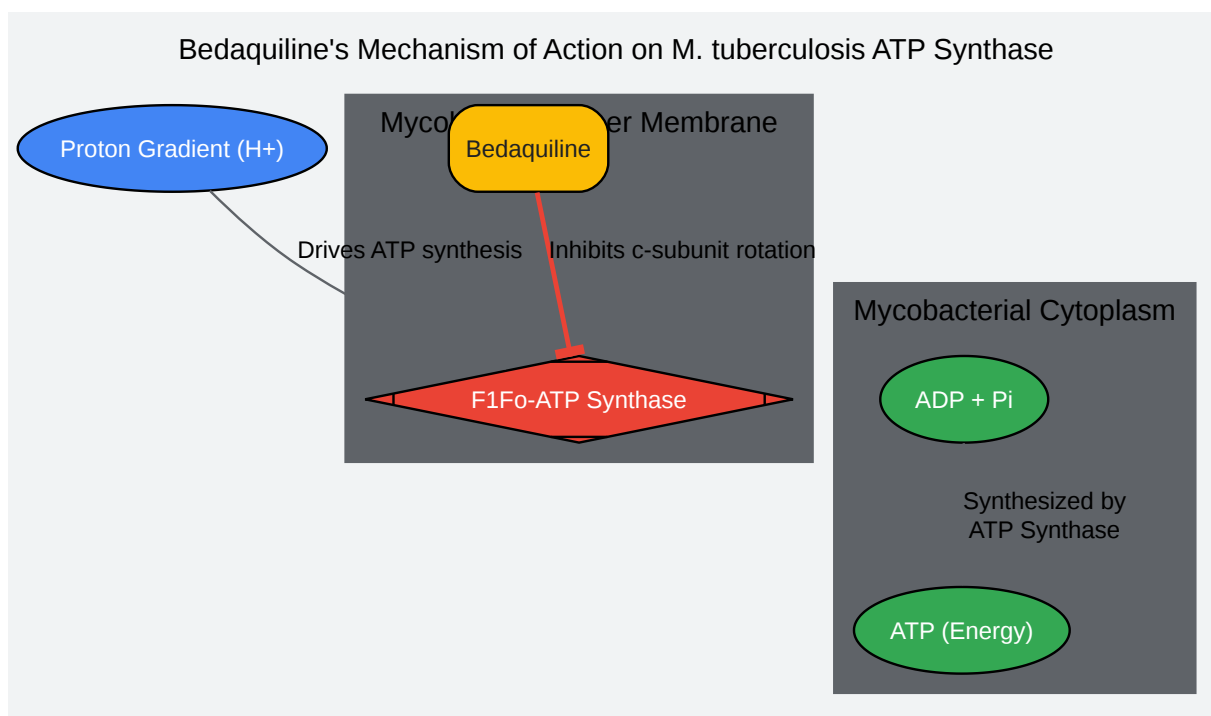
Clinical Trials

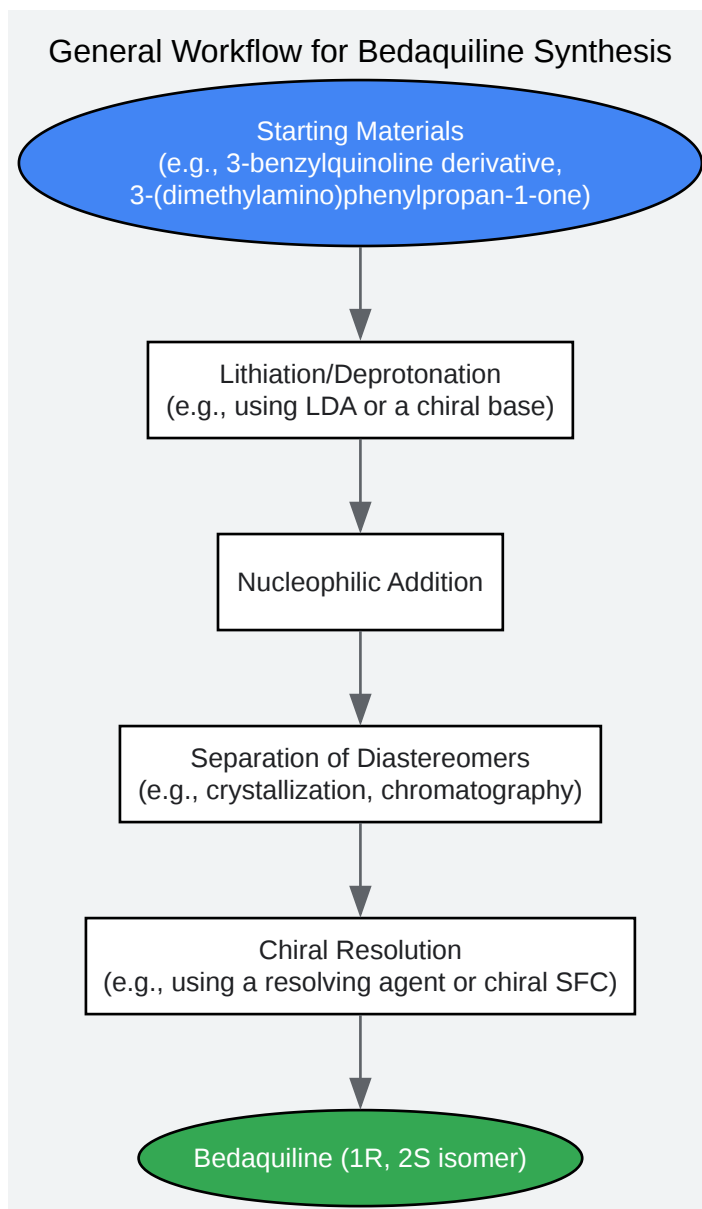
Bedaquiline has undergone several clinical trials to establish its safety and efficacy. Phase IIb studies demonstrated its effectiveness in treating multidrug-resistant tuberculosis.[1] The STREAM stage 2 trial, a phase 3 study, confirmed the clinical benefit of bedaquiline-containing regimens.[7] This trial compared a 9-month all-oral bedaquiline-containing regimen to a 9-month injectable-containing regimen and found that 83% of patients in the oral regimen group had a favorable outcome compared to 71% in the control group.[7]

Mechanism of Action

Bedaquiline belongs to the diarylquinoline class of antimycobacterial drugs.[1][8] Its unique mechanism of action involves the inhibition of the c-subunit of the F1Fo-ATP synthase in *Mycobacterium tuberculosis*, which is essential for generating ATP, the cell's primary energy currency.[5][8][9] This inhibition disrupts the proton pump of the ATP synthase, leading to a bactericidal effect.[1][4] While the bactericidal effect is potent, the onset of cell death occurs several days after treatment initiation.[1]

Recent research has suggested multiple mechanisms by which Bedaquiline interacts with ATP synthase. The primary, direct mechanism involves Bedaquiline binding to the c-ring of the enzyme, physically blocking its rotation and thus inhibiting ATP synthesis.[9] An indirect mechanism proposes that Bedaquiline uncouples electron transport from ATP synthesis.[9] A second, more controversial direct mechanism suggests that Bedaquiline binds to the ϵ -subunit of the enzyme, disrupting the link between c-ring rotation and ATP synthesis.[9]





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